

A Comparative Analysis of "Bronze Red" Pigments for Research and Drug Development

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Compound of Interest

Compound Name: **Bronze Red**

Cat. No.: **B1450741**

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For researchers, scientists, and drug development professionals, the selection of high-purity, consistent, and well-characterized reagents is paramount. This guide provides a comparative study of "**Bronze Red**," an organic monoazo pigment, from various manufacturers. The focus is on providing objective performance data and detailed experimental methodologies to aid in the selection of the most suitable product for specific research and development applications.

"**Bronze Red**" is a designation for a yellowish-red pigment, and it can refer to several chemical compounds. The most common variants available for research purposes are Pigment Red 21 (C.I. No. 12300; CAS No. 6410-26-0) and Pigment Red 53:1 (C.I. No. 15585:1; CAS No. 5160-02-1).^{[1][2][3][4][5]} These pigments are valued for their high color strength and hiding power.^{[1][6]} This guide will focus on these two primary types of "**Bronze Red**."

Comparative Performance Data

The following tables summarize the key quantitative performance indicators of "**Bronze Red**" pigments as reported by various manufacturers. It is important to note that direct, third-party comparative experimental data is not readily available in the public domain. The data presented here is compiled from manufacturers' technical data sheets and should be considered as such.

Table 1: Comparative Properties of Pigment Red 21 ("**Bronze Red**")

Property	Manufacturer A (Dimacolor) [7]	Manufacturer B (HUPC Chemical) [8]	Manufacturer C (Hangzhou Epsilon Chemical) [1]
Chemical Type	Mono Azo	Mono Azo	Monoazo
CAS Number	6410-26-0	6410-26-0	6410-26-0
Molecular Formula	C23H16CIN3O2	Not Specified	Not Specified
Heat Resistance (°C)	160	120	160
Light Fastness (1-8)	6	5-6	5
Oil Absorption (g/100g)	40-50	35-50	35-45
Acid Resistance (1-5)	5	4	4
Alkali Resistance (1-5)	5	4	4
Water Resistance (1-5)	Not Specified	4	Not Specified
pH Value	Not Specified	6.0-7.5	6.0-8.0

Table 2: Comparative Properties of Pigment Red 53:1 ("Bronze Red")

Property	Manufacturer D (Sunglow Chemical)[9]	Manufacturer E (iSuoChem)[3]	Manufacturer F (Fineland Chem)[2]
Chemical Type	Monoazo lake pigment (Barium salt)	Barium salt pigment	Monoazo lake pigment (calcium salt)
CAS Number	5160-02-1	Not Specified	5160-02-1
Molecular Formula	Not Specified	Not Specified	C18H12CaN2O6S
Heat Resistance (°C)	260	Not Specified	Up to 180–200
Light Fastness (ISO scale)	Not Specified	Not Specified	3-4
Density (g/cm³)	Not Specified	Not Specified	~1.5–1.7
Particle Size (µm)	Not Specified	Not Specified	0.1–0.5
Solubility	Not Specified	Insoluble in water	Insoluble in water, slightly soluble in polar solvents

Experimental Protocols

The following are detailed methodologies for key experiments cited in the comparison of "**Bronze Red**" pigments. These protocols are based on established industry standards and scientific best practices.

Determination of Light Fastness

Principle: This test evaluates the resistance of the pigment to color change upon exposure to a standardized light source, simulating indoor or outdoor exposure.

Methodology (based on ASTM D4303):[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- **Sample Preparation:** A dispersion of the "**Bronze Red**" pigment is prepared in a suitable binder (e.g., acrylic emulsion for a water-based system or an alkyd resin for a solvent-based

system). The dispersion is then applied to a standardized substrate (e.g., coated paper or a metal panel) to create a uniform film.

- **Exposure:** One portion of the prepared sample is shielded from light, serving as the unexposed control. The other portion is exposed to a controlled light source, such as a xenon arc lamp, which simulates the full spectrum of sunlight. The exposure is carried out for a specified duration or until a certain radiant exposure is reached.
- **Evaluation:** The color of the exposed portion is compared to the unexposed portion. The color difference (ΔE^*ab) is measured using a spectrophotometer or colorimeter.
- **Rating:** The lightfastness is rated on a scale of 1 to 8, with 8 being the highest fastness and 1 being the lowest. The rating is determined by the magnitude of the color change after exposure.

Assessment of Heat Stability

Principle: This experiment determines the temperature at which the pigment begins to show signs of color change or degradation.

Methodology:

- **Sample Preparation:** The "**Bronze Red**" pigment is thoroughly mixed with a polymer (e.g., polyethylene or polypropylene) at a specified concentration.
- **Processing:** The pigmented polymer mixture is then processed through an extruder or injection molding machine at a series of increasing temperatures.
- **Evaluation:** The color of the processed samples at each temperature is compared to a sample processed at a low, stable temperature.
- **Determination:** The heat stability is reported as the maximum temperature at which the pigment shows no significant color change.

Measurement of Oil Absorption

Principle: This test determines the amount of linseed oil required to form a coherent paste with a given amount of pigment. It is an indicator of the pigment's vehicle demand.

Methodology (based on ASTM D281):

- Sample Preparation: A known weight of the dry "**Bronze Red**" pigment is placed on a flat, non-absorbent surface.
- Titration: Linseed oil is added drop by drop to the pigment from a burette.
- Mixing: After each addition of oil, the pigment and oil are thoroughly mixed with a spatula.
- Endpoint: The endpoint is reached when a stiff, putty-like paste is formed that does not break or crumble.
- Calculation: The oil absorption is calculated as the grams of oil required to wet 100 grams of pigment.

Evaluation of Chemical Resistance

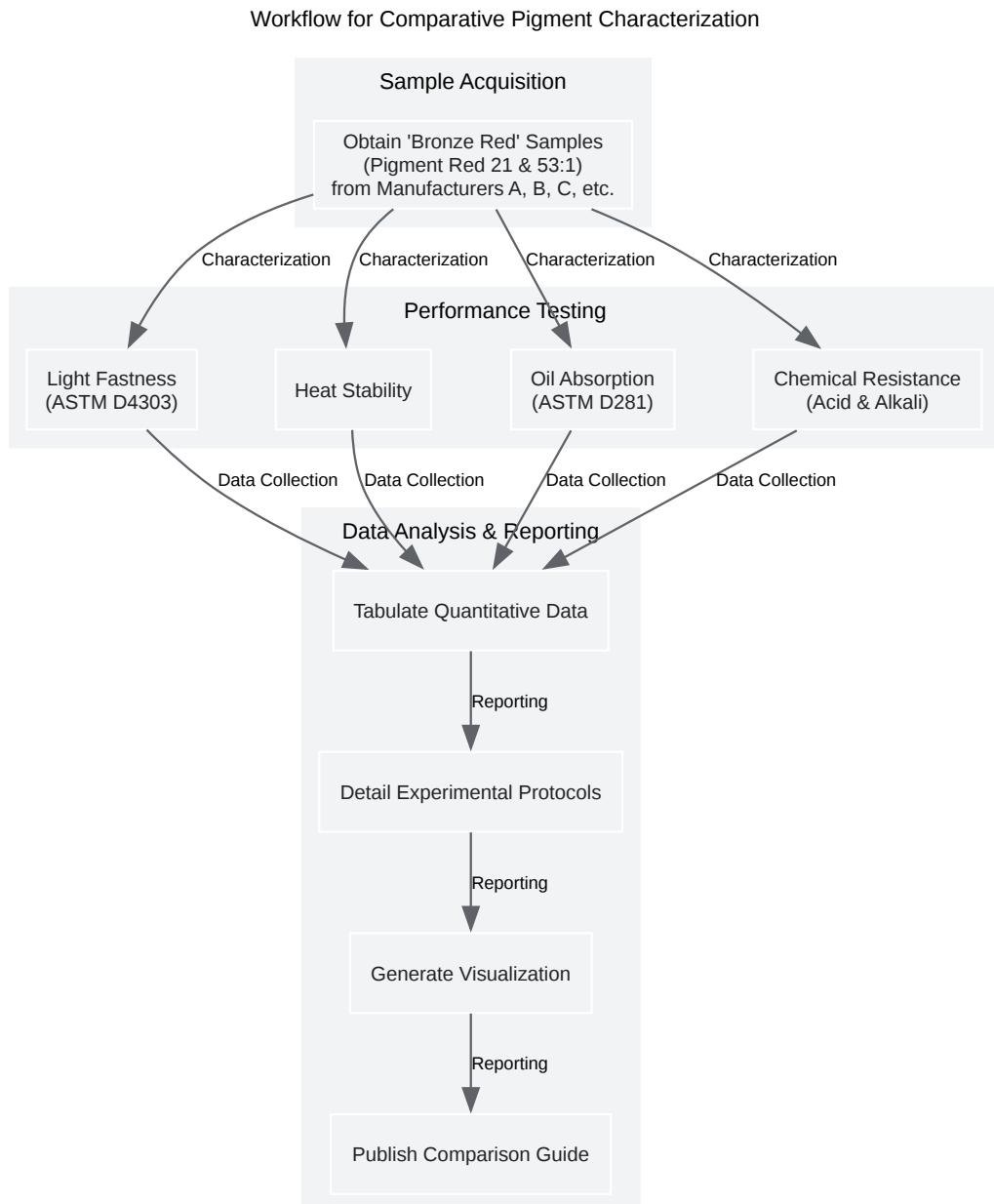
Principle: This test assesses the stability of the pigment when exposed to acidic and alkaline environments.

Methodology:

- Sample Preparation: A cured film of a coating containing the "**Bronze Red**" pigment is prepared on a suitable substrate.
- Exposure: The coated panels are partially immersed in solutions of a specified acid (e.g., 5% hydrochloric acid) and a specified alkali (e.g., 5% sodium hydroxide) for a defined period (e.g., 24 hours).
- Evaluation: After exposure, the panels are rinsed with deionized water and dried. The color change, blistering, or any other film defects in the immersed area are visually assessed and compared to the unexposed area.
- Rating: The resistance is typically rated on a scale of 1 to 5, where 5 indicates no change and 1 indicates severe degradation.

Visualizations

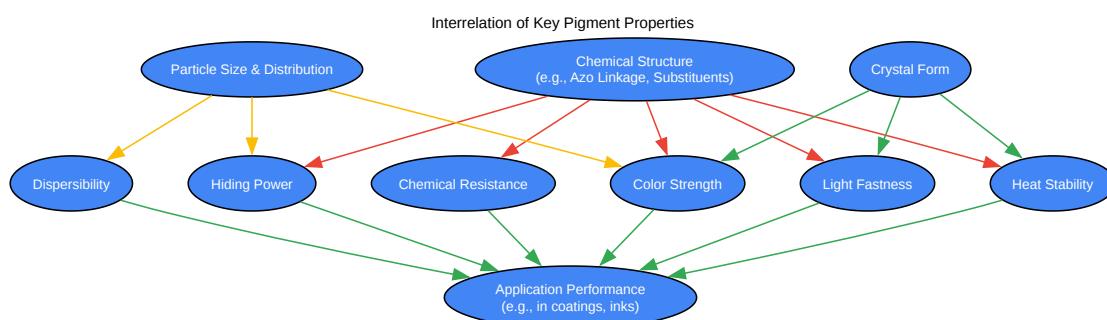
Workflow for Pigment Characterization



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Caption: Workflow for the comparative analysis of "**Bronze Red**" pigments.

Logical Relationship of Key Pigment Properties



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Caption: Key intrinsic properties influencing the performance of "**Bronze Red**" pigments.

In conclusion, the selection of a "**Bronze Red**" pigment for research and drug development applications requires careful consideration of its specific chemical identity and performance characteristics. While manufacturers provide valuable data, researchers are encouraged to perform their own evaluations based on the specific requirements of their application. This guide serves as a starting point for understanding the comparative landscape of commercially available "**Bronze Red**" pigments.

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